An In-depth Technical Guide to Deuterated δ-Laurolactone

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Compound of Interest

Compound Name:	*6-Heptyltetrahydro-2H-pyran-2-one-d2*
Cat. No.:	*B12366564*

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Introduction

Deuterated δ-laurolactone is a stable isotope-labeled (SIL) version of δ-laurolactone where one or more hydrogen atoms (^1H) have been replaced by their heavier isotope, deuterium (^2H or D). While δ-laurolactone itself is a naturally occurring 12-carbon lactone found in various fruits and dairy products, its deuterated analogue serves as a powerful tool in analytical chemistry and drug development. The subtle increase in mass imparted by deuterium, without significantly altering the chemical properties of the molecule, makes it an ideal internal standard for quantitative mass spectrometry and a valuable tracer for metabolic studies. This guide provides a comprehensive overview of the synthesis, characterization, and applications of deuterated δ-laurolactone for researchers, scientists, and drug development professionals.

Physicochemical Properties

The fundamental physicochemical properties of δ-laurolactone are summarized in Table 1. The incorporation of deuterium primarily affects the molar mass of the molecule, with negligible effects on other bulk physical properties such as density, boiling point, and refractive index.

Table 1: Physicochemical Properties of δ-Laurolactone

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Property	Value	Reference
Molecular Formula	$C_{12}H_{22}O_2$	[1]
Molar Mass	198.3 g/mol	[1]
Density	0.942 g/mL at 25°C	[1]
Melting Point	-12°C	[1]
Boiling Point	140-141°C at 1 mm Hg	[1]
Refractive Index	n20/D 1.460	[1]
Appearance	Colorless liquid	[1]
Solubility	Slightly soluble in water, miscible in grease	[1]

The theoretical molar masses of various deuterated isotopologues of δ-laurolactone are presented in Table 2. The notation "d_n" indicates the number of deuterium atoms incorporated.

Table 2: Theoretical Molar Mass of Deuterated δ-Laurolactone Isotopologues

Isotopologue	Number of Deuterium Atoms	Theoretical Molar Mass (g/mol)
δ-Laurolactone-d_1	1	199.31
δ-Laurolactone-d_3	3	201.32
δ-Laurolactone-d_5	5	203.33
δ-Laurolactone-d_9	9	207.36

Experimental Protocols

Synthesis of Deuterated δ-Laurolactone (Hypothetical Protocol)

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The synthesis of deuterated lactones can be achieved through various methods, including the reduction of a suitable precursor with deuterium gas or the use of deuterated reagents.[2] The following is a hypothetical, yet plausible, protocol for the synthesis of δ-laurolactone-d_2, deuterated at the α-position to the carbonyl group.

Objective: To synthesize δ-laurolactone-d_2 via α-deuteration of δ-laurolactone.

Materials:

- δ-Laurolactone
- Deuterium oxide (D_2O, 99.8 atom % D)
- Sodium methoxide (NaOMe)
- Anhydrous diethyl ether
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask with a reflux condenser
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- Preparation: In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon), dissolve δ-laurolactone (1 mmol) in anhydrous diethyl ether (10 mL).
- Base-Catalyzed Exchange: Add a catalytic amount of sodium methoxide (0.1 mmol).
- Deuterium Incorporation: Add deuterium oxide (D_2O, 5 mmol) to the reaction mixture.
- Reaction: Stir the mixture at room temperature for 24 hours to allow for H/D exchange at the α-position. The progress of the reaction can be monitored by ^1H NMR by observing the

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disappearance of the α-proton signals.

- Quenching and Extraction: Quench the reaction by adding 1M HCl (5 mL). Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 15 mL).
- Drying and Concentration: Combine the organic layers and dry over anhydrous $MgSO_4$. Filter the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude deuterated product.
- Purification: Purify the crude product by column chromatography on silica gel to obtain pure δ-laurolactone-d_2.

Analytical Characterization

A. Mass Spectrometry (MS)

Objective: To confirm the incorporation of deuterium and determine the isotopic purity of deuterated δ-laurolactone.

Methodology:

- Sample Preparation: Prepare a dilute solution of the deuterated δ-laurolactone in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Instrumentation: Analyze the sample using a high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled with an appropriate ionization source (e.g., electrospray ionization - ESI).
- Data Acquisition: Acquire the mass spectrum in full scan mode.
- Data Analysis:
  - Identify the molecular ion peak ($[M+H]^+$ or $[M+Na]^+$).
  - Compare the m/z of the molecular ion of the deuterated sample with that of the non-deuterated standard. The mass shift should correspond to the number of incorporated deuterium atoms.

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- Assess the isotopic distribution to determine the percentage of deuteration.

B. Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the precise location and extent of deuterium incorporation.

Methodology:

- Sample Preparation: Dissolve a small amount of the deuterated δ-laurolactone in a deuterated solvent (e.g., $CDCl_3$).
- Instrumentation: Acquire ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition:
  - ^1H NMR: Acquire a standard proton spectrum.
  - ^{13}C NMR: Acquire a proton-decoupled carbon spectrum.
- Data Analysis:
  - ^1H NMR: Compare the spectrum of the deuterated sample to that of the non-deuterated standard. The integral of the proton signal at the site of deuteration should be significantly reduced or absent.
  - ^{13}C NMR: The signal for the carbon atom attached to deuterium will appear as a multiplet (due to C-D coupling) in a proton-coupled ^{13}C spectrum and may show a slight isotopic shift in the proton-decoupled spectrum.

Applications in Research and Drug Development

Internal Standard for Quantitative Analysis

Deuterated compounds are considered the gold standard for internal standards in quantitative LC-MS/MS analysis due to their near-identical chemical and physical properties to the analyte of interest.[3][4] This ensures they co-elute chromatographically and experience similar matrix

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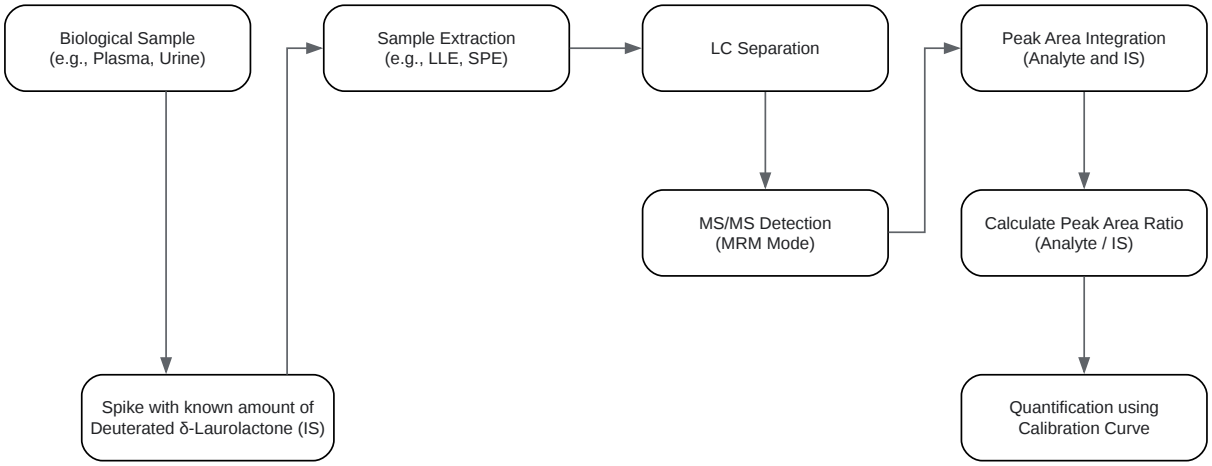
effects and ionization suppression or enhancement, leading to highly accurate and precise quantification.[5]

Experimental Workflow for Quantitative Analysis using Deuterated δ-Laurolactone-d_n as an Internal Standard:



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

Elucidation of Metabolic Pathways

Deuterium labeling is a powerful technique for tracing the metabolic fate of a compound in vitro and in vivo. By analyzing the mass spectra of metabolites, researchers can identify fragments that retain the deuterium label, thereby elucidating the metabolic transformations the parent molecule has undergone.

A plausible metabolic pathway for δ-laurolactone involves hydrolysis of the lactone ring to form the corresponding ω-hydroxy carboxylic acid, which can then undergo further metabolism, such as conjugation or oxidation.[6] The use of deuterated δ-laurolactone can help confirm this pathway and identify novel metabolites.

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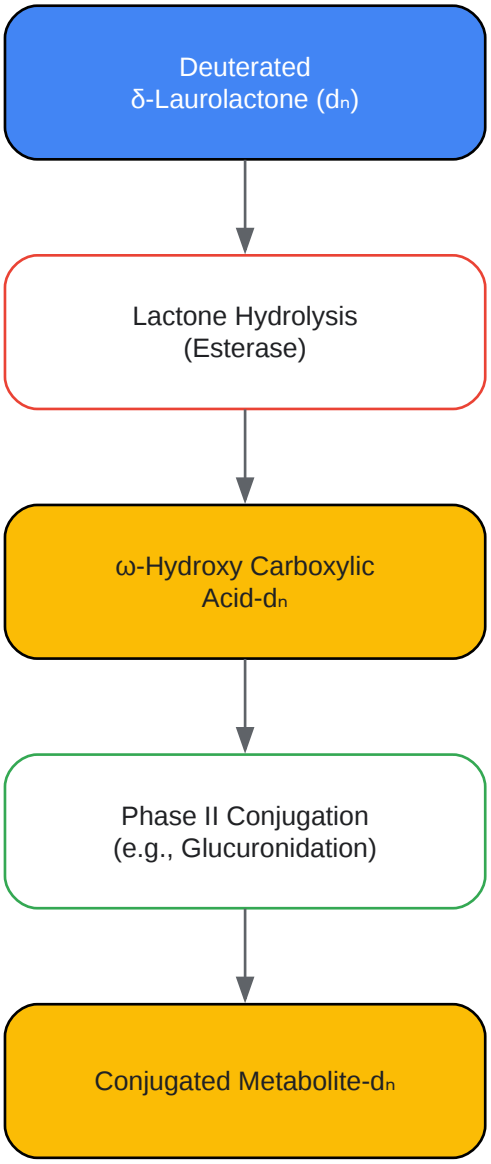

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Caption: Hypothetical metabolic pathway of δ-laurolactone studied with deuterium labeling.

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